

A Comparative Analysis of Cinnamyl Valerate and Cinnamyl Acetate as Fragrance Ingredients

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Compound of Interest

Compound Name: Cinnamyl valerate

Cat. No.: B077708

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This guide provides a detailed comparison of **cinnamyl valerate** and cinnamyl acetate, two esters of cinnamyl alcohol used in the fragrance industry. This document outlines their distinct olfactory profiles, physicochemical properties, and applications, supported by available data and standardized experimental protocols for fragrance evaluation.

Executive Summary

Cinnamyl acetate is a well-established fragrance ingredient with a sweet, floral, and slightly spicy aroma, supported by a comprehensive safety and performance profile. **Cinnamyl valerate**, while also utilized for its sweet, balsamic, and fruity notes, has less publicly available data regarding its performance metrics and a formal safety assessment from regulatory bodies. This guide aims to present a thorough comparison based on existing information and to provide the necessary experimental frameworks for a complete evaluation of these ingredients.

Chemical Properties

A fundamental understanding of the chemical properties of these esters is crucial for predicting their behavior in fragrance formulations.

Property	Cinnamyl Valerate	Cinnamyl Acetate
Synonyms	Cinnamyl n-valerate, 3-phenyl-2-propen-1-yl pentanoate	3-Phenyl-2-propen-1-yl acetate, Cinnamyl ethanoate
CAS Number	10482-65-2	103-54-8
Molecular Formula	C ₁₄ H ₁₈ O ₂	C ₁₁ H ₁₂ O ₂
Molecular Weight	218.29 g/mol	176.21 g/mol
Appearance	Colorless liquid	Colorless to pale yellow liquid[1]
Boiling Point	328-329 °C	262-265 °C
Flash Point	131.67 °C[2]	118 °C[3]
Log P (o/w)	4.212 (estimated)	2.9[3]
Solubility	Insoluble in water	Insoluble in water; soluble in alcohol

Olfactory Profile and Applications

The distinct scent characteristics of each compound dictate their use in perfumery.

Cinnamyl Valerate offers a delicately floral and rosy odor with good tenacity and a hint of a fresh, green, herbal tone.[4] It is described as having a pleasant, sweet, balsamic aroma with fruity undertones.[5] Consequently, it is employed in perfumes, colognes, and personal care products to impart these notes and is particularly useful as a modifier in rose compositions.[4][5]

Cinnamyl Acetate presents a more complex aroma profile, characterized as sweet, floral (hyacinth, jasmine), spicy (cinnamon), and balsamic.[6][7][8][9] Its sweet, fruity taste is reminiscent of pineapple.[7] It is a versatile ingredient used to provide a green and balsamic effect in hyacinth, rosy, and woody-spicy notes.[3] Furthermore, it functions as a fixative, helping to prolong the scent of other volatile components in a fragrance.[6] Its applications are broad, extending to cosmetics, soaps, and personal care products.[1][6][10]

Performance Characteristics: A Data Gap for Cinnamyl Valerate

A comprehensive comparison of fragrance performance requires experimental data on volatility, substantivity, and stability. While some data is available for cinnamyl acetate, there is a notable lack of such information in the public domain for **cinnamyl valerate**.

Volatility and Substantivity:

The lower molecular weight and boiling point of cinnamyl acetate suggest it is more volatile than **cinnamyl valerate**. Substantivity, or the longevity of a fragrance on a substrate, is a key performance indicator. One source indicates that cinnamyl acetate has a substantivity of 124 hours on a smelling strip.^[11] Similar quantitative data for **cinnamyl valerate** is not readily available.

Stability:

Fragrance stability is crucial for product shelf-life and performance. Stability testing exposes fragrance ingredients to various conditions to assess changes in odor, color, and chemical composition.^[7] While general protocols for fragrance stability testing exist, specific stability data for **cinnamyl valerate** under different conditions (e.g., in various product bases, under UV light) is not publicly documented. For cinnamyl acetate, its use in a wide range of products suggests good stability in many formulations.^{[1][6][9]} However, one study noted that several fragrance allergens, including cinnamyl alcohol (a potential hydrolysis product of both esters), can evaporate from patch test chambers within hours.^[9]

Safety Profile

Cinnamyl Acetate has undergone a thorough safety assessment by the Research Institute for Fragrance Materials (RIFM), which concluded that the existing information supports its safe use as a fragrance ingredient.^[12] The assessment found that cinnamyl acetate is not genotoxic and that there are no safety concerns for skin sensitization under current declared use levels.^[12]

Cinnamyl Valerate, in contrast, does not have a publicly available safety assessment from RIFM or the Cosmetic Ingredient Review (CIR).^{[13][14]} While some suppliers state that it is

safe for use in industrial and laboratory settings when handled according to safety guidelines, they also note that prolonged exposure may cause irritation.^[5] A comprehensive safety evaluation by a recognized body is necessary to fully ascertain its safety profile for consumer use.

Experimental Protocols

To facilitate a more direct and data-driven comparison, the following are detailed methodologies for key experiments in fragrance evaluation.

Gas Chromatography-Olfactometry (GC-O)

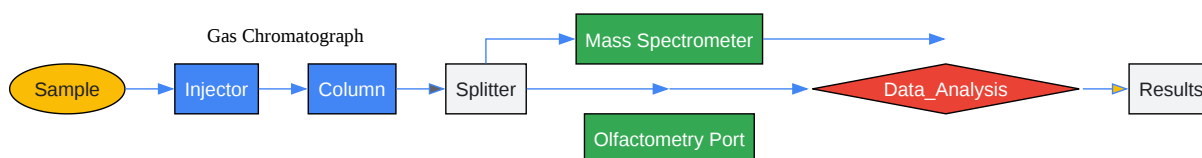
This technique is instrumental in identifying the specific volatile compounds responsible for the characteristic aroma of a fragrance ingredient.

Objective: To separate and identify the individual odor-active compounds in a fragrance sample and to characterize their scent.

Methodology:

- **Sample Preparation:** Dilute the fragrance ingredient in a suitable solvent (e.g., ethanol) to an appropriate concentration.
- **Instrumentation:** Utilize a gas chromatograph (GC) coupled with a mass spectrometer (MS) and an olfactometry port. The GC column effluent is split, with a portion directed to the MS for compound identification and the other to the olfactometry port for sensory analysis.^[15]
- **GC Parameters:**
 - **Column:** A non-polar column (e.g., HP-5MS) is typically used.
 - **Carrier Gas:** Helium at a constant flow rate.
 - **Oven Temperature Program:** A programmed temperature ramp is used to separate compounds based on their boiling points. For example, an initial temperature of 37°C held for a few minutes, followed by a ramp up to 250°C.^[15]

- **Olfactometry:** A trained sensory panelist sniffs the effluent from the olfactometry port and records the retention time, odor descriptor, and intensity of each detected scent.
- **Data Analysis:** The data from the MS and the olfactometry panel are correlated to identify the chemical compounds responsible for specific odors.



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Figure 1: Gas Chromatography-Olfactometry (GC-O) Workflow.

Headspace Analysis for Volatility Assessment

Headspace analysis measures the volatile compounds released from a sample, providing insights into a fragrance's evaporation rate.

Objective: To determine the rate of evaporation of a fragrance ingredient from a substrate over time.

Methodology:

- **Sample Application:** Apply a standardized amount of the fragrance ingredient onto a substrate (e.g., filter paper, skin mimic).^[16]
- **Headspace Sampling:** Place the substrate in a sealed vial. At specified time intervals, collect the volatile compounds in the headspace above the substrate using a solid-phase microextraction (SPME) fiber.^[10]
- **GC-MS Analysis:** Desorb the collected volatiles from the SPME fiber into a GC-MS system for separation and quantification.

- Data Analysis: Plot the concentration of the fragrance ingredient in the headspace as a function of time to determine its evaporation profile.

Figure 2: Headspace Analysis Workflow for Volatility.

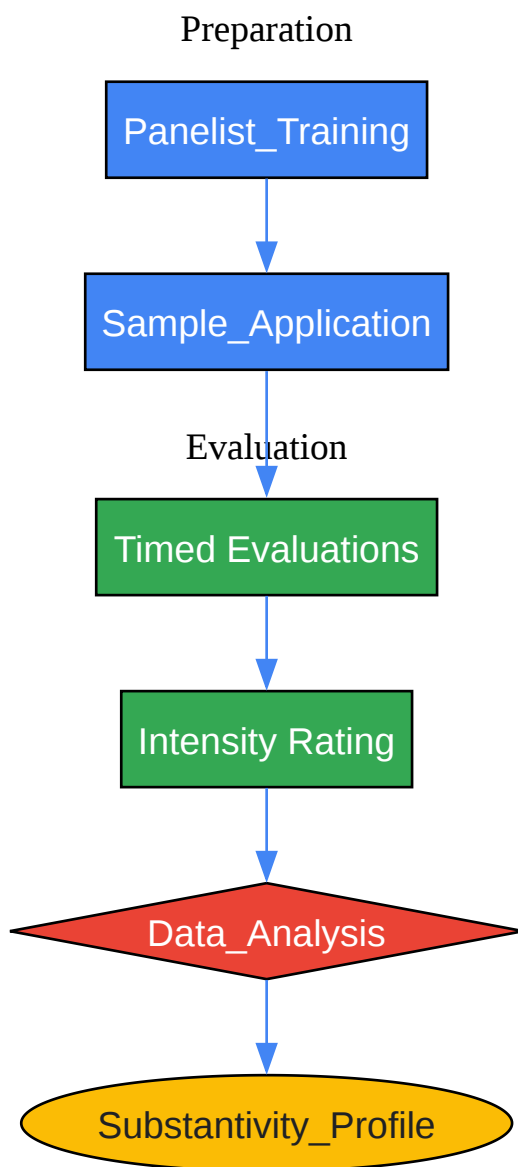
Sensory Panel for Substantivity Evaluation

A trained sensory panel can provide quantitative data on the perceived intensity and longevity of a fragrance on the skin.

Objective: To assess the substantivity (longevity) of a fragrance ingredient on human skin.

Methodology:

- Panelist Selection: Recruit and train a panel of sensory assessors on fragrance evaluation techniques and intensity rating scales.
- Sample Application: Apply a standardized amount of the fragrance ingredient, diluted in a suitable base, to a designated area on the panelists' forearms.
- Evaluation: At predetermined time intervals (e.g., 0, 1, 2, 4, 6, 8 hours), panelists evaluate the intensity of the fragrance on a labeled magnitude scale (LMS) or a similar rating system. [\[17\]](#)
- Data Analysis: Analyze the intensity ratings over time to determine the fragrance's longevity and decay curve on the skin.



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Figure 3: Logical Flow of a Sensory Panel for Substantivity.

Stability Testing Protocol

Objective: To evaluate the stability of a fragrance ingredient in a finished product under various environmental conditions.

Methodology:

- **Sample Preparation:** Incorporate the fragrance ingredient into the product base at a specified concentration.
- **Storage Conditions:** Store samples under different conditions to simulate shelf-life and consumer use:
 - **Accelerated Aging:** Elevated temperatures (e.g., 40°C, 50°C) for a set period (e.g., 1, 2, 3 months).^[7]
 - **Real-Time Aging:** Controlled room temperature (e.g., 25°C) for an extended period (e.g., 6, 12, 24 months).^[7]
 - **Light Exposure:** Exposure to UV light in a specialized cabinet.^[7]
 - **Freeze-Thaw Cycles:** Repeated cycles of freezing and thawing.^[7]
- **Evaluation:** At specified time points, evaluate the samples for changes in:
 - **Odor:** Assessed by a trained sensory panel.
 - **Color and Appearance:** Visual inspection and colorimetric measurements.
 - **Chemical Composition:** Analyzed by GC-MS to detect degradation products.
 - **Physical Properties:** pH, viscosity, etc.
- **Data Analysis:** Compare the results from the stressed samples to a control sample stored under optimal conditions to determine the stability of the fragrance ingredient.

Conclusion and Recommendations

Cinnamyl acetate is a well-characterized fragrance ingredient with a versatile aroma profile and a favorable safety assessment. It serves as a benchmark for performance and safety in its fragrance category.

Cinnamyl valerate, while possessing a desirable and distinct olfactory profile, requires further investigation to establish a comprehensive performance and safety profile. For researchers and developers considering its use, it is highly recommended to conduct the experimental protocols

outlined in this guide to generate the necessary data for a thorough evaluation. Specifically, studies on its volatility, substantivity on skin, and stability in various formulations are crucial. Furthermore, a comprehensive safety assessment, ideally through a recognized body like RIFM, is essential before its widespread use in consumer products.


By employing these standardized methodologies, a more complete and objective comparison between **cinnamyl valerate** and cinnamyl acetate can be achieved, enabling informed decisions in fragrance formulation and development.

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